

# Solubility Profile of 5-Cyanopentanamide: A Technical Guide

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## Compound of Interest

Compound Name: 5-cyanopentanamide

Cat. No.: B041375

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This technical guide provides an in-depth overview of the solubility characteristics of **5-cyanopentanamide**, a key intermediate in various chemical syntheses. Understanding the solubility of this compound is critical for its effective handling, reaction optimization, and formulation in diverse applications, including pharmaceutical and polymer manufacturing.

## Physicochemical Properties of 5-Cyanopentanamide

**5-Cyanopentanamide** is a bifunctional organic compound containing both a nitrile and a primary amide group. These functional groups dictate its physical and chemical properties, including its solubility. The presence of the amide group, in particular, allows for hydrogen bonding, which significantly influences its solubility in polar solvents.<sup>[1]</sup>

Property	Value	Reference
CAS Number	2304-58-7	
Molecular Formula	C <sub>6</sub> H <sub>10</sub> N <sub>2</sub> O	
Molecular Weight	126.16 g/mol	[1]
Melting Point	66-67 °C	
Boiling Point	175-195 °C at 3 Torr	
Appearance	Colorless to pale yellow solid	[1]

## Solubility of 5-Cyanopentanamide in Various Solvents

Quantitative solubility data for **5-cyanopentanamide** is not readily available in the public domain. However, based on its chemical structure and the established principle of "like dissolves like," a qualitative and estimated solubility profile can be constructed. **5-Cyanopentanamide** is expected to be soluble in polar solvents due to the hydrogen bonding capacity of its amide group.<sup>[1]</sup>

To provide a more quantitative perspective, the table below includes solubility data for structurally similar compounds: adipamide and hexanamide. Adipamide shares the same carbon backbone length and has two amide groups, while hexanamide has the same carbon chain length with a single amide group. This comparative data allows for an informed estimation of **5-cyanopentanamide**'s solubility.

Solvent	5-Cyanopentanamide (Estimated Solubility)	Adipamide (Comparative Solubility)	Hexanamide (Comparative Solubility)
Water	Soluble	Slightly soluble	Slightly soluble
Methanol	Soluble	Soluble	Soluble in alcohol
Ethanol	Soluble	Soluble	Soluble in alcohol
Acetone	Likely Soluble	Data not available	Soluble
DMSO	Likely Soluble	Data not available	Data not available

## Experimental Protocol for Solubility Determination

The following is a standard laboratory protocol for determining the solubility of a solid compound like **5-cyanopentanamide** in a given solvent.

Objective: To determine the saturation solubility of **5-cyanopentanamide** in a specific solvent at a controlled temperature.

#### Materials:

- **5-Cyanopentanamide**
- Selected solvent of interest
- Analytical balance
- Vials with screw caps
- Constant temperature shaker bath or magnetic stirrer with hotplate
- Syringe filters (e.g., 0.45  $\mu\text{m}$  PTFE)
- Volumetric flasks
- Analytical instrumentation for quantification (e.g., HPLC, GC, or UV-Vis spectrophotometer)

#### Procedure:

- **Preparation of Supersaturated Solutions:** Add an excess amount of **5-cyanopentanamide** to a series of vials, each containing a known volume of the selected solvent. The excess solid should be clearly visible.
- **Equilibration:** Tightly cap the vials and place them in a constant temperature shaker bath set to the desired temperature (e.g., 25 °C). Allow the mixtures to equilibrate for a sufficient period (typically 24-48 hours) to ensure saturation is reached. Constant agitation is crucial.
- **Phase Separation:** After equilibration, allow the vials to stand undisturbed at the constant temperature for a short period to allow the excess solid to settle.
- **Sampling:** Carefully withdraw a known volume of the supernatant using a syringe. Immediately pass the solution through a syringe filter to remove any undissolved solid particles.
- **Dilution:** Accurately dilute the filtered saturated solution with the same solvent to a concentration that falls within the linear range of the analytical method.

- Quantification: Analyze the diluted samples using a pre-validated analytical method (e.g., HPLC) to determine the concentration of **5-cyanopentanamide**.
- Calculation: Calculate the solubility of **5-cyanopentanamide** in the solvent at the specified temperature, typically expressed in g/100 mL or mol/L.

## Industrial Synthesis Pathway: Caprolactam from Adiponitrile

**5-Cyanopentanamide** is a key intermediate in some industrial routes for the synthesis of  $\epsilon$ -caprolactam, the monomer for Nylon 6. The following diagram illustrates a simplified workflow for the production of caprolactam starting from adiponitrile.

Caption: Synthesis of  $\epsilon$ -Caprolactam from Adiponitrile.

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## References

- 1. Item - Catalyst and Process for the Synthesis of Adiponitrile via Catalytic Amination of 6-aminohexanoic acid to 6-aminohexanenitrile from  $\epsilon$ -Caprolactone - American Chemical Society - Figshare [acs.figshare.com]
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